

# A Comprehensive Guide to the Isomers of Octane (C<sub>8</sub>H<sub>18</sub>): IUPAC Nomenclature and Synonyms

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## Compound of Interest

Compound Name: 3-Ethyl-3-methylpentane

Cat. No.: B092670

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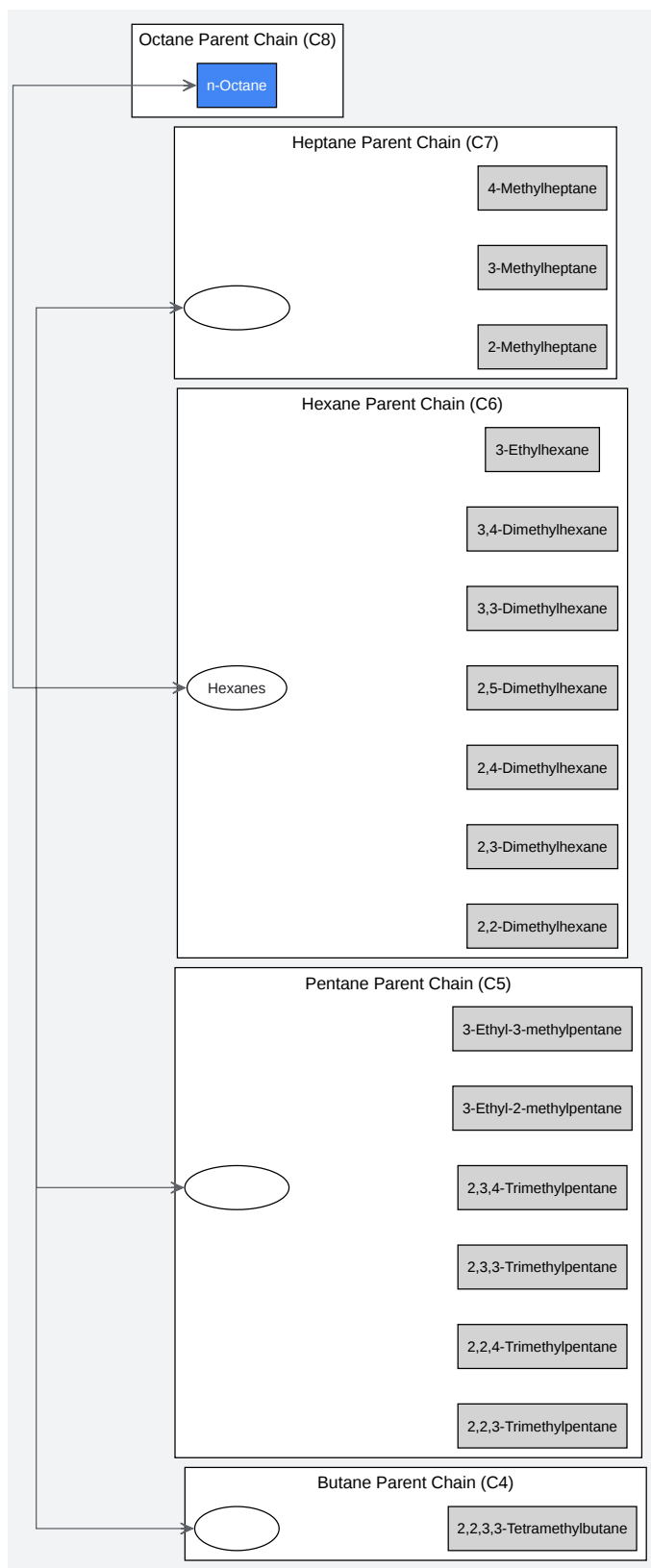
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This technical guide serves as an in-depth resource for researchers, scientists, and drug development professionals, providing a comprehensive overview of the 18 structural isomers of the alkane octane (C<sub>8</sub>H<sub>18</sub>). The document details the systematic International Union of Pure and Applied Chemistry (IUPAC) names and common synonyms for each isomer, presented in a clear and accessible format to aid in chemical identification and communication.

Structural isomers are molecules that share the same molecular formula but differ in the arrangement and bonding of their atoms. In the case of C<sub>8</sub>H<sub>18</sub>, these variations in carbon chain branching lead to 18 distinct compounds, each with unique physical and chemical properties. Accurate and unambiguous naming of these isomers is critical in scientific research, chemical synthesis, and pharmaceutical development to ensure clarity and reproducibility.

## Logical Classification of C<sub>8</sub>H<sub>18</sub> Isomers

The 18 structural isomers of octane can be systematically classified based on the length of their principal carbon chain. This hierarchical classification provides a logical framework for understanding the relationships between the different isomers. The following diagram, generated using the DOT language, illustrates this classification, grouping the isomers as derivatives of octane, heptane, hexane, pentane, and butane.



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Fig. 1: Hierarchical classification of C<sub>8</sub>H<sub>18</sub> isomers.

## Data Summary: IUPAC Names and Synonyms

The following table provides a comprehensive list of the 18 structural isomers of C<sub>8</sub>H<sub>18</sub>, their official IUPAC names, and their most common synonyms. This structured format allows for easy comparison and reference.

No.	IUPAC Name	Synonyms
1	n-Octane	Octane, Normal octane
2	2-Methylheptane	Heptane, 2-methyl-, 1,5-Dimethylhexane
3	3-Methylheptane	Heptane, 3-methyl-, 2-Ethylhexane
4	4-Methylheptane	Heptane, 4-methyl-
5	2,2-Dimethylhexane	Hexane, 2,2-dimethyl-, n-Butyltrimethylmethane
6	2,3-Dimethylhexane	Hexane, 2,3-dimethyl-
7	2,4-Dimethylhexane	Hexane, 2,4-dimethyl-
8	2,5-Dimethylhexane	Diisopropyl, Isohexane
9	3,3-Dimethylhexane	Hexane, 3,3-dimethyl-
10	3,4-Dimethylhexane	Hexane, 3,4-dimethyl-
11	3-Ethylhexane	Hexane, 3-ethyl-
12	2,2,3-Trimethylpentane	Pentane, 2,2,3-trimethyl-, Triptane
13	2,2,4-Trimethylpentane	Pentane, 2,2,4-trimethyl-, Isooctane, Iso-octane
14	2,3,3-Trimethylpentane	Pentane, 2,3,3-trimethyl-
15	2,3,4-Trimethylpentane	Pentane, 2,3,4-trimethyl-
16	3-Ethyl-2-methylpentane	Pentane, 3-ethyl-2-methyl-, 2-Methyl-3-ethylpentane
17	3-Ethyl-3-methylpentane	Pentane, 3-ethyl-3-methyl-
18	2,2,3,3-Tetramethylbutane	Butane, 2,2,3,3-tetramethyl-, Hexamethylethane

Note: As this guide focuses on chemical nomenclature, sections on experimental protocols are not applicable.

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